

Application Notes and Protocols: Isostearamidopropyl Morpholine Lactate in Hair Conditioning Formulations

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Compound of Interest

Compound Name: *Isostearamidopropyl morpholine
lactate*

Cat. No.: *B12730114*

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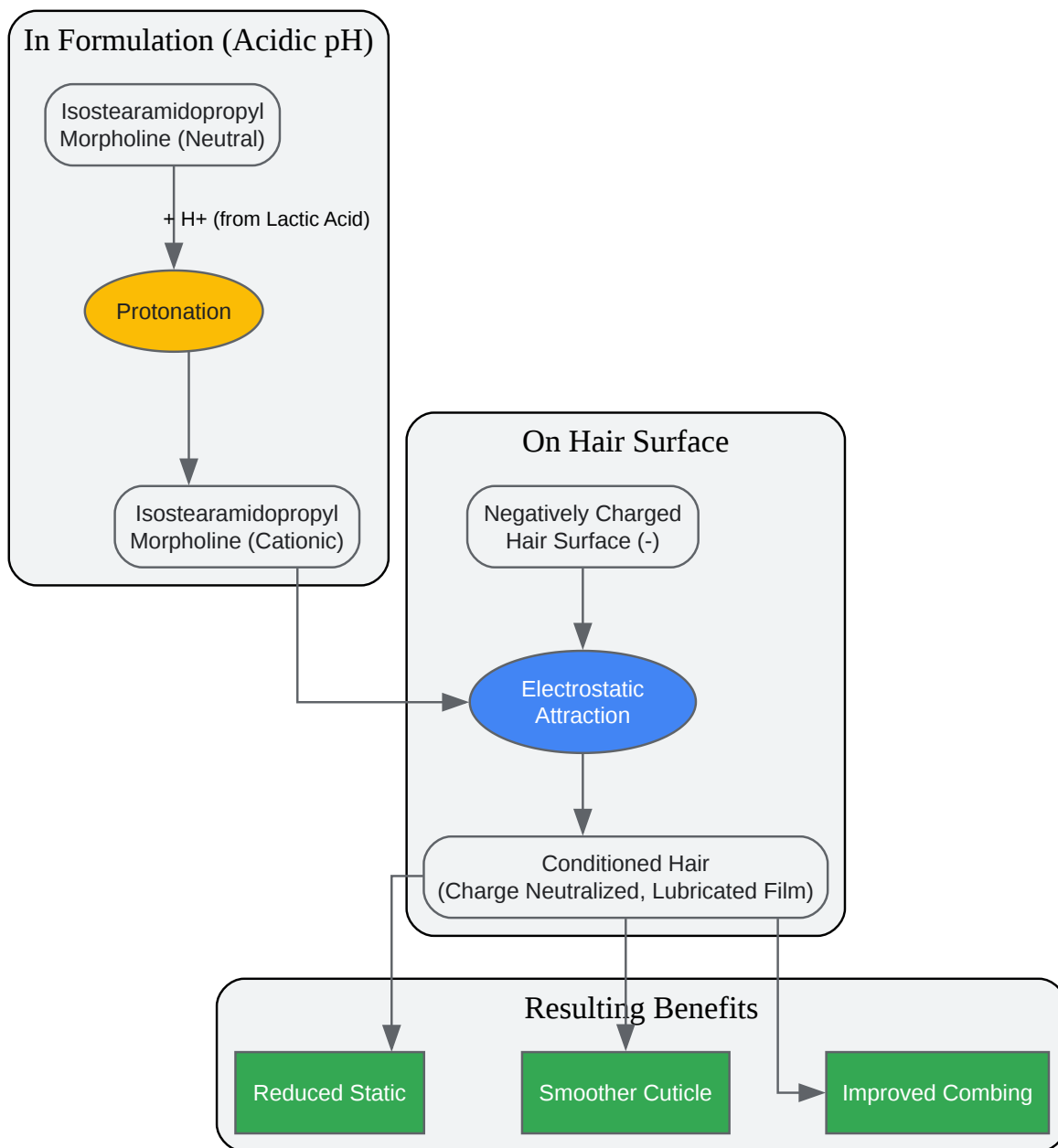
Introduction

Isostearamidopropyl Morpholine Lactate is a cationic conditioning agent belonging to the amidoamine salt category. It is recognized for its excellent conditioning properties, particularly in promoting ease of combing, reducing static electricity, and enhancing hair softness without the build-up often associated with quaternary ammonium compounds.^{[1][2][3]} Its compatibility with anionic surfactants makes it a versatile ingredient for a variety of hair care products, including clear shampoos, rinse-off conditioners, and leave-in treatments.^{[1][2]} This document provides detailed application notes, experimental protocols for performance evaluation, and representative data for **Isostearamidopropyl Morpholine Lactate** in hair conditioning formulations.

Mechanism of Action

In an aqueous solution, particularly at the acidic pH typical of hair conditioners, the tertiary amine group of the isostearamidopropyl morpholine moiety is protonated, resulting in a positive charge. The hair shaft, especially when damaged, carries a net negative charge due to the deprotonation of amino acid residues in the keratin protein. The positively charged **Isostearamidopropyl Morpholine Lactate** is electrostatically attracted to the negatively

charged hair surface. This deposition neutralizes the negative charges, thereby reducing static electricity and flyaways.[4] The lipophilic isostearyl tail orients away from the hair surface, forming a thin, lubricating film that smooths the cuticle, reduces interfiber friction, and provides a soft, conditioned feel.



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Caption: Mechanism of **Isostearamidopropyl Morpholine Lactate** on Hair.

Quantitative Data

The following tables present representative data illustrating the performance of **Isostearamidopropyl Morpholine Lactate** in a typical rinse-off conditioner formulation. This data is intended to be illustrative of the expected performance based on the properties of amidoamine conditioners.

Table 1: Instrumental Combing Force Reduction

Hair Type	Treatment (2% Active Conditioner)	Mean Peak Combing Force (gf)	Reduction in Combing Force (%)
Virgin Brown Hair	Placebo (no conditioner)	85.2 ± 5.6	-
Isostearamidopropyl Morpholine Lactate	25.1 ± 3.1	70.5%	
Behentrimonium Chloride	28.9 ± 3.5	66.1%	
Bleached Blonde Hair	Placebo (no conditioner)	155.8 ± 10.2	-
Isostearamidopropyl Morpholine Lactate	42.3 ± 4.8	72.8%	
Behentrimonium Chloride	48.1 ± 5.2	69.1%	

Table 2: Sensory Panel Evaluation (10-point scale)

Attribute	Placebo	Isostearamidopropyl Morpholine Lactate (2%)	Behentrimonium Chloride (2%)
Wet Detangling	3.2 ± 0.8	8.5 ± 0.5	8.1 ± 0.6
Wet Feel (Smoothness)	4.1 ± 0.6	8.8 ± 0.4	8.4 ± 0.7
Dry Detangling	3.8 ± 0.7	8.2 ± 0.6	7.9 ± 0.5
Dry Feel (Softness)	4.5 ± 0.5	9.0 ± 0.3	8.7 ± 0.4
Shine/Luster	5.0 ± 0.4	7.5 ± 0.5	7.2 ± 0.6
Lack of Residue	9.5 ± 0.2	8.5 ± 0.4	7.0 ± 0.8

Experimental Protocols

Detailed methodologies for key experiments are provided below.

1. Protocol for Instrumental Combing Force Analysis

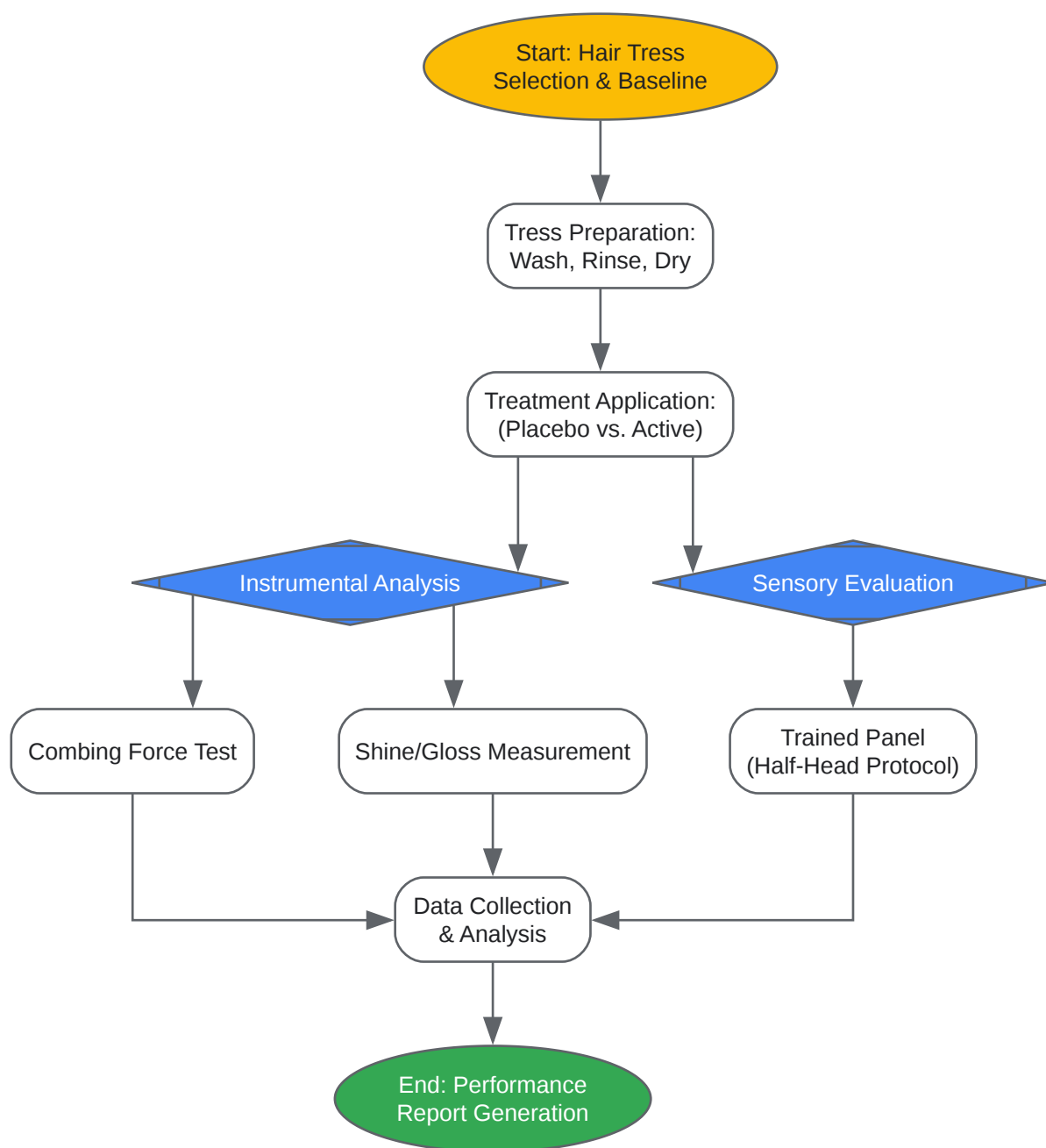
- Objective: To quantify the reduction in combing force on hair tresses after treatment with a conditioning formulation containing **Isostearamidopropyl Morpholine Lactate**.
- Apparatus: Texture Analyzer equipped with a hair combing rig.
- Materials:
 - Standardized hair tresses (e.g., 2.5g, 20cm length, virgin or bleached).
 - Test conditioner formulation.
 - Placebo conditioner (formulation without the active ingredient).
 - Control conditioner (e.g., containing Behentrimonium Chloride).
 - Controlled temperature and humidity chamber.

- Procedure:
 - Pre-wash all hair tresses with a clarifying shampoo and rinse thoroughly.
 - Gently detangle the wet tresses and allow them to air dry in the controlled chamber.
 - Mount a dry tress onto the combing rig of the Texture Analyzer.
 - Perform an initial combing analysis to establish a baseline combing force.
 - Wet the tress with deionized water at a controlled temperature.
 - Apply a standardized amount (e.g., 0.5g) of the test conditioner and gently massage it into the tress for 60 seconds.
 - Rinse the tress thoroughly for 30 seconds under controlled water flow and temperature.
 - Mount the wet tress onto the combing rig.
 - Initiate the combing test, where the comb moves through the tress at a constant speed. Record the force versus distance.
 - Repeat the combing cycle multiple times (e.g., 10 cycles) to ensure reproducibility.
 - The peak combing force and the total work of combing are the primary data points.
 - Repeat the procedure for placebo and control formulations.
- Data Analysis: Calculate the percentage reduction in combing force for the active formulations compared to the placebo.

2. Protocol for Sensory Panel Evaluation

- Objective: To assess the qualitative performance attributes of a conditioner containing **Isostearamidopropyl Morpholine Lactate** using a trained panel of evaluators.
- Panelists: A trained panel of 8-12 individuals with experience in sensory evaluation of hair care products.

- Methodology: Half-head test methodology to minimize variability.
- Procedure:
 - Shampoo the panelist's hair with a baseline shampoo.
 - Divide the hair into two sections (left and right).
 - Apply a standardized amount of the test conditioner to one side and a control/placebo conditioner to the other.
 - Allow the conditioners to remain on the hair for a specified time (e.g., 1 minute).
 - Rinse both sides simultaneously and equally.
 - Panelists evaluate and score various attributes during the wet phase (e.g., detangling, smoothness).
 - Blow-dry the hair in a standardized manner.
 - Panelists then evaluate and score dry hair attributes (e.g., ease of combing, softness, shine, volume, lack of residue).
- Data Analysis: Use statistical analysis (e.g., t-test or ANOVA) to determine significant differences in the mean scores for each attribute between the test and control products.



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Caption: Experimental Workflow for Conditioner Performance Evaluation.

Sample Formulations

1. Clear Leave-In Conditioning Spray

Phase	Ingredient	INCI Name	% w/w
A	Deionized Water	Aqua	q.s. to 100
	Glycerin	Glycerin	2.00
	Panthenol	Panthenol	0.50
B	Isostearamidopropyl Morpholine Lactate	Isostearamidopropyl Morpholine Lactate	1.50
	Polysorbate 20	Polysorbate 20	0.50
C	Fragrance	Parfum	0.20
Preservative	Phenoxyethanol (and) Ethylhexylglycerin	1.00	

- Procedure: Combine Phase A ingredients and mix until uniform. In a separate vessel, combine Phase B ingredients. Add Phase B to Phase A with mixing. Add Phase C ingredients individually, mixing well after each addition. Adjust pH to 4.0-4.5 if necessary.

2. Rinse-Off Hair Conditioner

Phase	Ingredient	INCI Name	% w/w
A	Deionized Water	Aqua	q.s. to 100
	Cetearyl Alcohol	Cetearyl Alcohol	4.00
	Isostearamidopropyl Morpholine Lactate	Isostearamidopropyl Morpholine Lactate	2.00
	Behentrimonium Methosulfate (and) Cetyl Alcohol	Behentrimonium Methosulfate (and) Cetyl Alcohol	1.50
B	Cyclopentasiloxane	Cyclopentasiloxane	1.00
C	Preservative	Propylene Glycol (and) Diazolidinyl Urea (and) Iodopropynyl Butylcarbamate	0.80
	Fragrance	Parfum	0.30

- Procedure: Combine Phase A ingredients and heat to 75°C with mixing. Hold at temperature until all solids are melted and the phase is uniform. Cool to 40°C with moderate mixing. Add Phase B and mix until uniform. Add Phase C ingredients and continue mixing while cooling to room temperature.

Safety and Regulatory

Isostearamidopropyl Morpholine Lactate has been assessed by the Cosmetic Ingredient Review (CIR) Expert Panel, which concluded that it is safe for use in rinse-off cosmetic products.[4][5] The data was considered insufficient to determine its safety in leave-on formulations at the time of review. It is noted to be less irritating than its constituent, morpholine, and has a low potential for skin sensitization.[4] As with all cosmetic ingredients, formulators should consult the latest regional regulations and perform appropriate safety testing for their final formulations.

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